

# Technical Data Sheet: 3-(Difluoromethoxy)-4-hydroxybenzaldehyde and Its Isomer

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## Compound of Interest

Compound Name: 3-(Difluoromethoxy)-4-hydroxybenzaldehyde

Cat. No.: B143670

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## Introduction

This technical guide provides a detailed overview of the molecular formula and weight for **3-(Difluoromethoxy)-4-hydroxybenzaldehyde**. It is important to note that the chemical literature and commercial availability predominantly feature the isomeric compound, 4-(Difluoromethoxy)-3-hydroxybenzaldehyde. This document will focus on the properties of the more commonly referenced isomer, which plays a significant role as an intermediate in the synthesis of pharmaceutical compounds such as Roflumilast, a phosphodiesterase-4 (PDE4) inhibitor.[1][2][3] The difluoromethoxy group in this compound enhances metabolic stability and lipophilicity, which are desirable characteristics in drug development.[3]

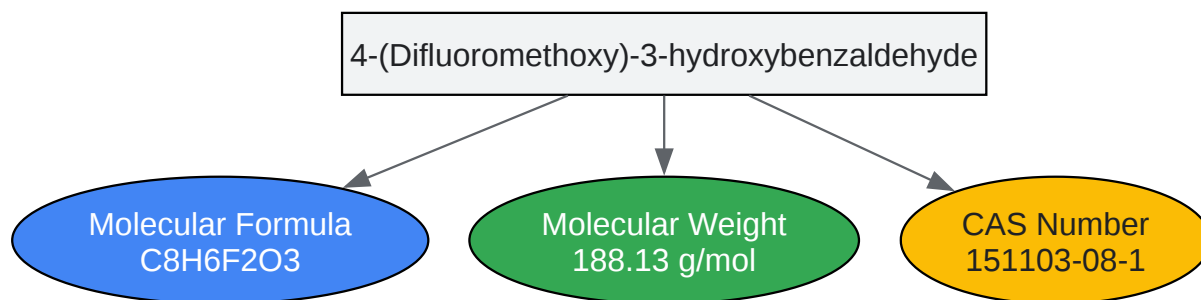
## Chemical Properties and Identification

The following table summarizes the key quantitative data for 4-(Difluoromethoxy)-3-hydroxybenzaldehyde.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>2</sub> O <sub>3</sub> [1][4][5]
Molecular Weight	188.13 g/mol [4][5][6][7]
CAS Number	151103-08-1[1][2][5]
Appearance	White to off-white powder[1][2]
Melting Point	83-85 °C[2] or 90 °C[8]
Boiling Point	280.6±35.0 °C at 760 mmHg[1]
Density	1.4±0.1 g/cm <sup>3</sup> [1]

### Chemical Structure and Identifiers

The relationship between the common name and its fundamental chemical identifiers is illustrated below.



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